

Part 1: Chemical Identification & Critical Verification

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Compound of Interest

Compound Name: 1235882-91-3

CAS No.: 1235882-91-3

Cat. No.: B612703

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STOP & VERIFY: Before proceeding, you must confirm the identity of the substance.^[2] CAS **1235882-91-3** corresponds to Competence-Stimulating Peptide-12261 (CSP-12261).^{[1][2][3][4][5]}

- Chemical Class: Bioactive Peptide (Pneumococcal signaling molecule).^[1]
- Molecular Formula: C₁₀₀H₁₄₉N₃₁O₂₃^{[2][4]}
- Physical State: Typically supplied as a lyophilized powder.^[2]
- Application: Research reagent used to study bacterial competence (DNA uptake) and quorum sensing.^[1]

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*Note on Ambiguity: If you arrived at this CAS number while searching for PROTAC linkers (e.g., Pomalidomide derivatives), verify your Certificate of Analysis immediately. While often listed in adjacent catalog sections, Pomalidomide derivatives (teratogens) require a strictly cytotoxic waste stream.^[1] This guide addresses the peptide CAS **1235882-91-3**.^{[1][2][3][5][6][7][8]}*

Part 2: Hazard Assessment & Safety Logic

As a Senior Application Scientist, I prioritize the "Precautionary Principle." While CSP-12261 is not classified as a P-listed acute toxin (like sodium azide) or a known human teratogen (like thalidomide), it is a bioactive signaling molecule.[1][2]

The Mechanism of Risk:

- Inhalation Sensitization: Lyophilized peptides are potent respiratory sensitizers.[2] Inhalation of dust can trigger anaphylactic-like reactions in sensitized individuals.[1][2]
- Bioactivity: This peptide triggers physiological changes in bacteria at nanomolar concentrations.[2] Its effects on human cellular signaling are not fully characterized; therefore, it must be treated as a Potentially Hazardous Bioactive Material (PHBM).[1][2]

Personal Protective Equipment (PPE) Matrix

PPE Component	Specification	Rationale
Gloves	Nitrile (Double-gloving recommended)	Prevents transdermal absorption of solubilized peptide.[1][2]
Respiratory	N95 (minimum) or P100	Critical: Prevents inhalation of lyophilized peptide dust during weighing/transfer.
Eye Protection	Chemical Safety Goggles	Prevents ocular absorption (mucous membranes are highly permeable to peptides).
Clothing	Lab Coat (Buttoned, long sleeve)	Standard barrier protection.

Part 3: Disposal Procedures

The following protocols rely on High-Temperature Incineration as the only self-validating method to ensure the destruction of the peptide bond sequence, rendering the molecule biologically inert.

Workflow 1: Solid Waste (Lyophilized Powder/Vials)[1][2]

Objective: Complete thermal destruction.

- Containment: Do not empty vials. Cap the original vial tightly.
- Secondary Containment: Place the vial inside a clear, sealable polyethylene bag (Zip-lock style).
- Labeling: Affix a hazardous waste label.
 - Constituents: "Competence-Stimulating Peptide-12261 (CAS **1235882-91-3**)"[1][2][3][4][5][6][7][8]
 - Hazard Check: "Toxic" (Precautionary), "Irritant."[1][2]
- Disposal Stream: Route to Chemical Incineration.
 - Prohibited: Do not dispose of in biohazard (autoclave) bags unless the peptide is mixed with infectious bacteria.[1] Autoclaving may not fully degrade the chemical structure of stable peptides.[2]

Workflow 2: Liquid Waste (Stock Solutions/Mother Liquor)

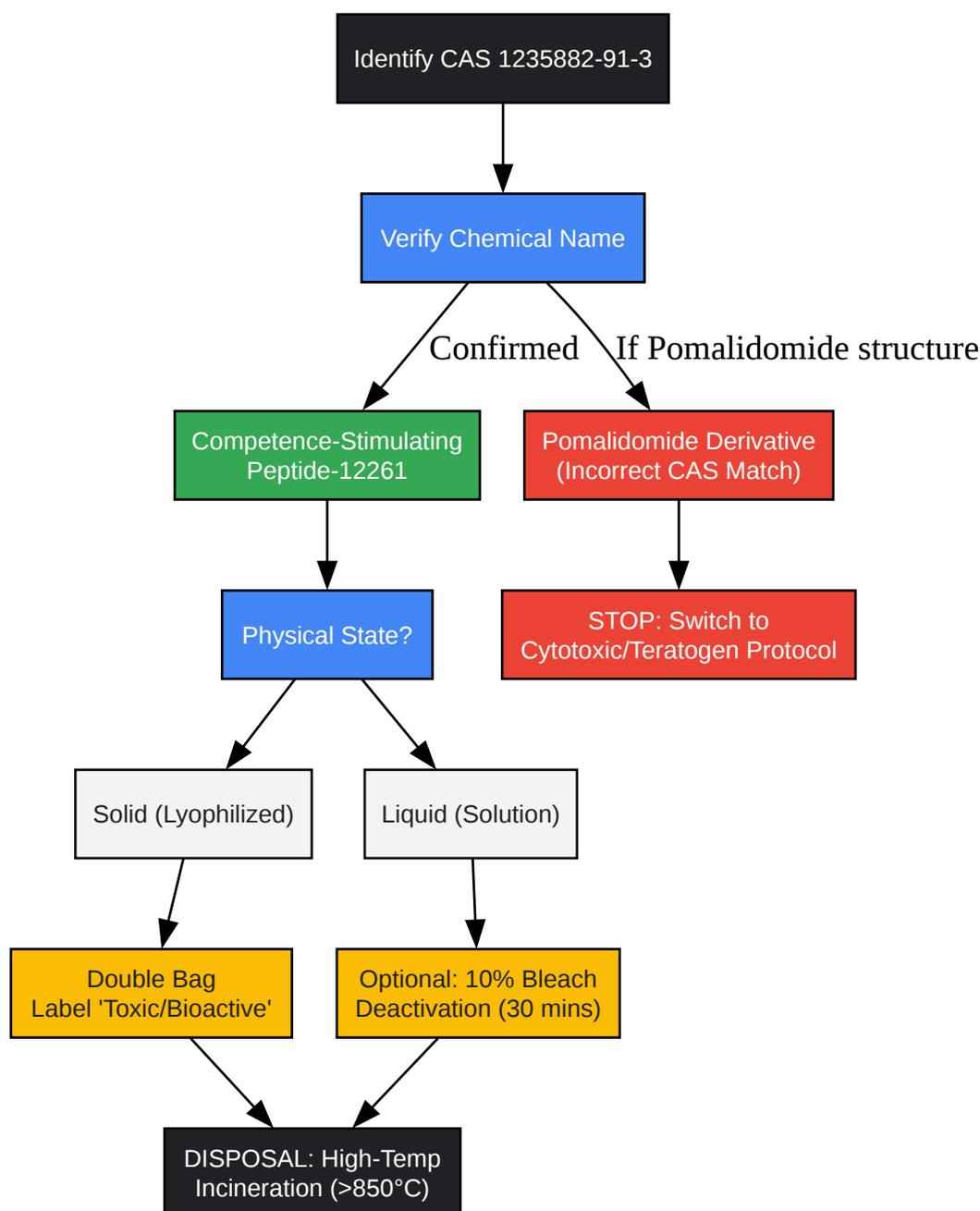
Objective: Solvent management + Peptide degradation.

- Segregation: Determine the solvent base.[2]
 - Aqueous/Buffer:[2][9] Segregate into "Aqueous Chemical Waste."[2]
 - Organic (DMSO/Methanol): Segregate into "Organic Solvent Waste."[2]
- Deactivation (Optional but Recommended for High Concentrations):
 - Add 10% Sodium Hypochlorite (Bleach) to the aqueous waste stream (1:10 ratio) and let stand for 30 minutes.[1] The oxidative cleavage breaks the amide bonds, reducing bioactivity before the waste leaves the lab.[2]

- Final Disposal: Transfer to the institution's Hazardous Chemical Waste stream for incineration. NEVER pour down the sink.

Part 4: Visualization of Decision Logic

The following diagram outlines the decision process for disposing of CAS **1235882-91-3**, distinguishing it from cytotoxic PROTACs.



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Figure 1: Waste stream decision tree emphasizing verification of chemical identity and routing to incineration.[1][2]

Part 5: Spill Management Protocol

In the event of a spill of CAS **1235882-91-3**, immediate containment of dust is the priority to prevent respiratory exposure.[1][2]

- Evacuate & PPE: Clear the immediate area. Don N95 respirator, double gloves, and goggles.[2]
- Dust Control (Solids):
 - Do NOT sweep dry dust (creates aerosols).[1]
 - Cover the spill with a paper towel dampened with water or 70% Ethanol.[2]
 - Gently wipe up the material, working from the outside in.[2]
- Decontamination:
 - Wipe the surface with 10% Bleach (Sodium Hypochlorite) to degrade residual peptide.[1]
 - Follow with a water rinse to remove bleach residue (prevents equipment corrosion).[1]
- Disposal: Place all cleanup materials (towels, gloves) into a hazardous waste bag and tag for incineration.

References

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- Occupational Safety and Health Administration (OSHA). (2012).[1] Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)][1][2]

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